

# 2-(Diisopropylamino)ethanol molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

Cat. No.: B145969

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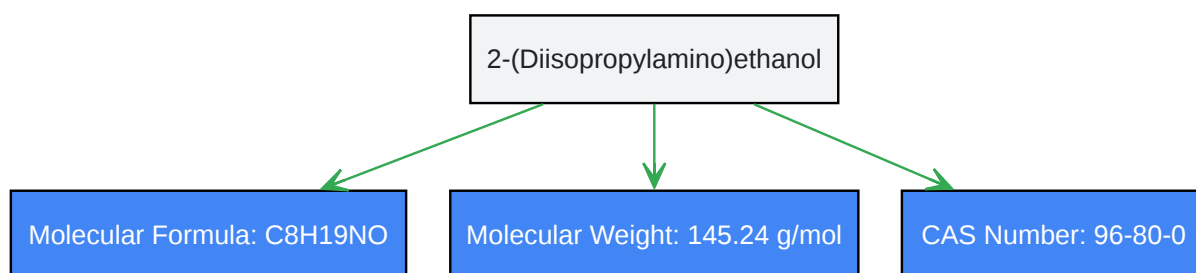
## Technical Data Sheet: 2-(Diisopropylamino)ethanol

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of **2-(Diisopropylamino)ethanol**, summarizing its core physicochemical properties.

## Chemical Identity and Structure

**2-(Diisopropylamino)ethanol**, also known as N,N-Diisopropylethanolamine, is an amino alcohol that contains both a tertiary amine and a primary alcohol functional group. This bifunctionality makes it a versatile intermediate in organic synthesis.



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Caption: Key identifiers for **2-(Diisopropylamino)ethanol**.

## Physicochemical Properties

The following table summarizes the key quantitative data for **2-(Diisopropylamino)ethanol**.

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>19</sub> NO	[1][2][3]
Molecular Weight	145.24 g/mol	[1][3]
Appearance	Colorless liquid	[2][3][4]
Density	0.826 g/mL at 25 °C	[2][5]
Boiling Point	187-192 °C	[2][5]
Melting Point	-39 °C	[2][5]
Flash Point	175 °F / 79 °C	[2][3]
Solubility	Slightly soluble in water. Soluble in chloroform.	[2][3][6]
Vapor Pressure	<1 mmHg (20 °C)	[2]
Refractive Index	n <sub>20/D</sub> 1.442	[2]
CAS Registry Number	96-80-0	[1]

## Applications in Research and Development

**2-(Diisopropylamino)ethanol** serves as a versatile building block in organic synthesis due to its dual functional groups.[6] It is utilized as a precursor in the production of various organic compounds, including pharmaceuticals and agrochemicals.[3] Its basic nature also allows it to function as a catalyst or base in certain chemical reactions.[3] Notably, it is used in the preparation method for Fluvardiol, catalyzed by carbonyl reductase.[5] It is also identified as an intermediate in the synthesis of VX and NX nerve agents.[4]

## Safety and Handling

**2-(Diisopropylamino)ethanol** is considered a hazardous compound.[3] It is harmful if swallowed, inhaled, or absorbed through the skin and can cause severe skin burns and eye damage.[3] The substance is a combustible liquid.[3] Proper safety precautions, including the use of personal protective equipment such as suitable clothing, gloves, and eye/face protection, are essential during handling.[2] It is incompatible with acids and strong oxidizing agents.[5]

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## References

- 1. (Diisopropylamino)ethanol [webbook.nist.gov]
- 2. chembk.com [chembk.com]
- 3. Buy 2-(Diisopropylamino)ethanol | 96-80-0 [smolecule.com]
- 4. N,N-Diisopropylaminoethanol - Wikipedia [en.wikipedia.org]
- 5. 2-Diisopropylaminoethanol | 96-80-0 [amp.chemicalbook.com]
- 6. solubilityofthings.com [solubilityofthings.com]
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